

Comprehensive Physicochemical and Synthetic Profiling of 2-(2-Bromophenoxy)propanohydrazide

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)propanohydrazide

CAS No.: 362495-44-1

Cat. No.: B2539148

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Target Audience: Medicinal Chemists, Assay Developers, and Drug Discovery Scientists

Document Type: Technical Whitepaper & Laboratory Guide

Executive Summary

In modern drug discovery, the rational selection of synthetic building blocks dictates the success of downstream pharmacophore generation. **2-(2-Bromophenoxy)propanohydrazide** is a highly versatile, bifunctional intermediate. Featuring a halogenated aromatic ring coupled to a nucleophilic hydrazide via a chiral propanoic linker, this compound serves as a critical precursor for the synthesis of bioactive heterocycles, including 1,3,4-oxadiazoles, 1,2,4-triazoles, and thiazolidinones.

This guide provides a rigorous physicochemical profile, a self-validating synthetic methodology, and analytical workflows to ensure high-fidelity integration into your drug development pipeline.

Physicochemical Profiling & Molecular Properties

Understanding the exact molecular weight and elemental composition is the first step in validating assay integrity. The presence of the bromine atom significantly impacts the molecular weight and isotopic distribution, which must be accounted for during mass spectrometry validation[1].

Quantitative Molecular Data

Property	Value	Causality / Significance in Design
Molecular Formula	C9H11BrN2O2	Defines the exact atomic stoichiometry for elemental analysis.
Molecular Weight	259.10 g/mol	Standard average mass used for molarity calculations in assays[1].
Monoisotopic Mass	258.0004 Da	Critical for High-Resolution Mass Spectrometry (HRMS) calibration[1].
Elemental Composition	C: 41.72%, H: 4.28%, Br: 30.84%, N: 10.81%, O: 12.35%	Used for validating bulk purity via combustion analysis.
Hydrogen Bond Donors	2 (from -NH-NH2)	Facilitates target interaction; reactive sites for cyclization.
Hydrogen Bond Acceptors	3 (Ether O, Carbonyl O, Amine N)	Enhances aqueous solubility and dictates binding pocket orientation.
Rotatable Bonds	4	Provides conformational flexibility, though restricted by ortho-bromine.

Structural Causality & Pharmacological Utility

As a Senior Application Scientist, I emphasize that we do not select building blocks at random; every structural feature must serve a mechanistic purpose.

- **The 2-Bromophenoxy Moiety:** The bromine atom at the ortho position is not merely a placeholder. It introduces significant steric bulk that restricts the free rotation of the phenoxy-ether bond. This conformational locking pre-organizes the molecule, reducing the entropic penalty upon binding to a target protein. Furthermore, the bromine atom acts as a potent halogen bond donor (via its σ -hole) and serves as a synthetic handle for late-stage palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura or Buchwald-Hartwig aminations).
- **The Propanohydrazide Linker:** The α -methyl group on the propanoic chain introduces a chiral center. This allows medicinal chemists to synthesize enantiomerically pure derivatives to probe the stereochemical constraints of a receptor's binding site. The terminal hydrazide is a hyper-nucleophile due to the α -effect, making it an ideal precursor for cyclocondensation reactions.

Self-Validating Synthetic Protocol

The following protocol details the synthesis of **2-(2-Bromophenoxy)propanohydrazide**. This is a self-validating system: the colorimetric and phase changes at each step inherently confirm the success of the mechanistic transformations^[2].

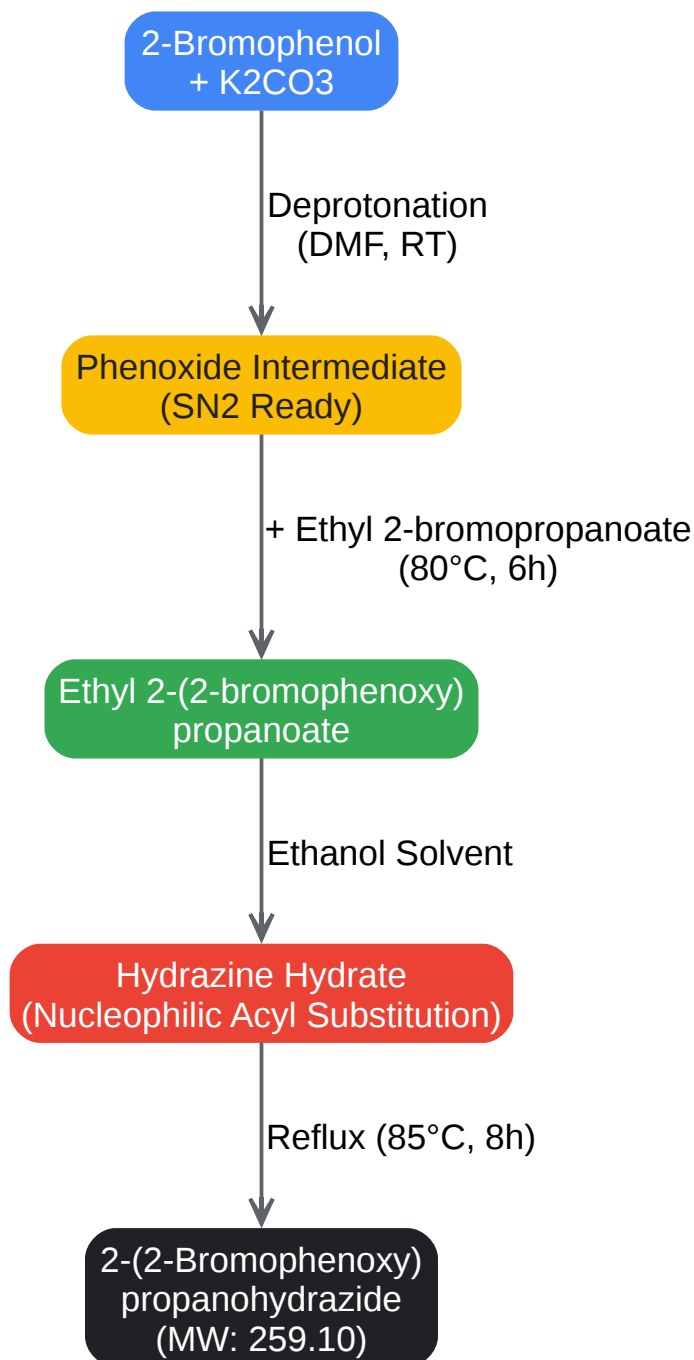
Step 1: Williamson Ether Synthesis (O-Alkylation)

- **Objective:** Synthesize Ethyl 2-(2-bromophenoxy)propanoate.
- **Causality of Reagents:** Potassium carbonate (K_2CO_3) is selected over stronger bases like NaOH. NaOH would prematurely saponify the ethyl ester of the alkylating agent. K_2CO_3 is sufficiently basic to deprotonate 2-bromophenol without destroying the ester. DMF is used as an aprotic polar solvent to strip the solvation shell from the phenoxide, accelerating the S_N2 displacement.
- **Procedure:**

- Charge a flame-dried round-bottom flask with 2-bromophenol (1.0 eq) and anhydrous K_2CO_3 (1.5 eq) in dry DMF (0.5 M).
- Stir at room temperature for 30 minutes. Validation: The solution will transition to a deep yellow/orange, confirming phenoxide formation.
- Add ethyl 2-bromopropanoate (1.1 eq) dropwise via an addition funnel.
- Heat the reaction mixture to 80°C for 6 hours.
- Quench with ice water, extract with ethyl acetate, wash with brine to remove DMF, dry over Na_2SO_4 , and concentrate in vacuo.

Step 2: Hydrazinolysis

- Objective: Convert the ester to **2-(2-Bromophenoxy)propanohydrazide**.
- Causality of Reagents: A large excess of hydrazine hydrate (3.0 to 5.0 eq) is mandatory. If a stoichiometric amount is used, the newly formed hydrazide can react with another molecule of the ester, forming an unwanted symmetric 1,2-diacylhydrazine dimer. Ethanol is chosen as it solubilizes both reagents and allows for a controlled reflux temperature[3].
- Procedure:
 - Dissolve the crude ethyl 2-(2-bromophenoxy)propanoate (1.0 eq) in absolute ethanol (0.3 M).
 - Add 80% hydrazine hydrate (3.0 eq) in a single portion.
 - Reflux the mixture at 85°C for 8-10 hours. Validation: Monitor via TLC (Hexanes:EtOAc 7:3); the ester spot will disappear, replaced by a highly polar baseline spot.
 - Cool the mixture to 0°C. The hydrazide will precipitate as a white crystalline solid. Filter and wash with cold ethanol.



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Caption: Two-step synthetic workflow for the generation of **2-(2-Bromophenoxy)propanohydrazide**.

Analytical Characterization & Validation

To confirm the molecular formula ($C_9H_{11}BrN_2O_2$) and molecular weight (259.10 g/mol), a multimodal analytical approach is strictly required.

High-Resolution Mass Spectrometry (HRMS)

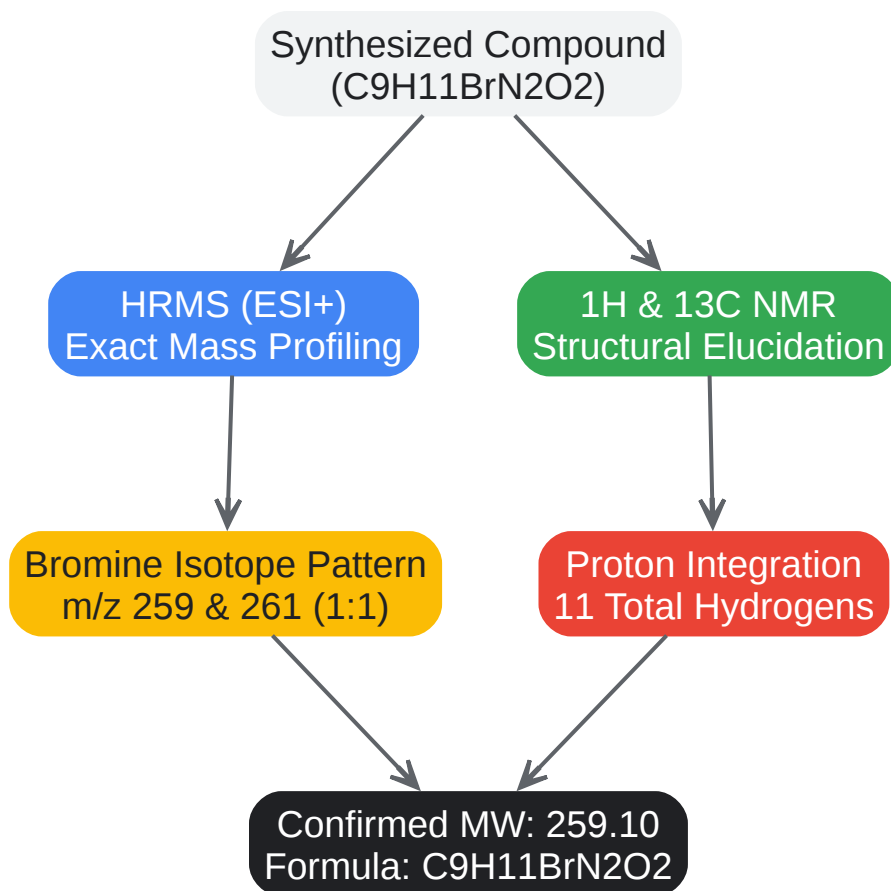
When analyzing this compound via LC-MS (ESI+), the presence of the bromine atom acts as an internal validation mechanism. Bromine naturally occurs as two isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio.

- Expected Result: You must observe a distinct doublet in the mass spectrum. The monoisotopic peak will appear at m/z 259.0082, and the isotope peak will appear at m/z 261.0062 with nearly equal intensity^[1]. If this 1:1 doublet is missing, the bromine has been cleaved (likely via unwanted dehalogenation), and the batch must be discarded.

Nuclear Magnetic Resonance (NMR)

Proton NMR (1H NMR, 400 MHz, DMSO- d_6) will confirm the structural connectivity and the 11 protons of the formula:

- δ 9.20 (s, 1H): Amide NH (disappears upon D_2O exchange).
- δ 7.60 - 6.80 (m, 4H): Aromatic protons of the ortho-substituted ring.
- δ 4.80 (q, 1H): Chiral -CH proton, split by the adjacent methyl group.
- δ 4.30 (br s, 2H): Terminal NH_2 protons (disappears upon D_2O exchange).
- δ 1.50 (d, 3H): Methyl group protons.



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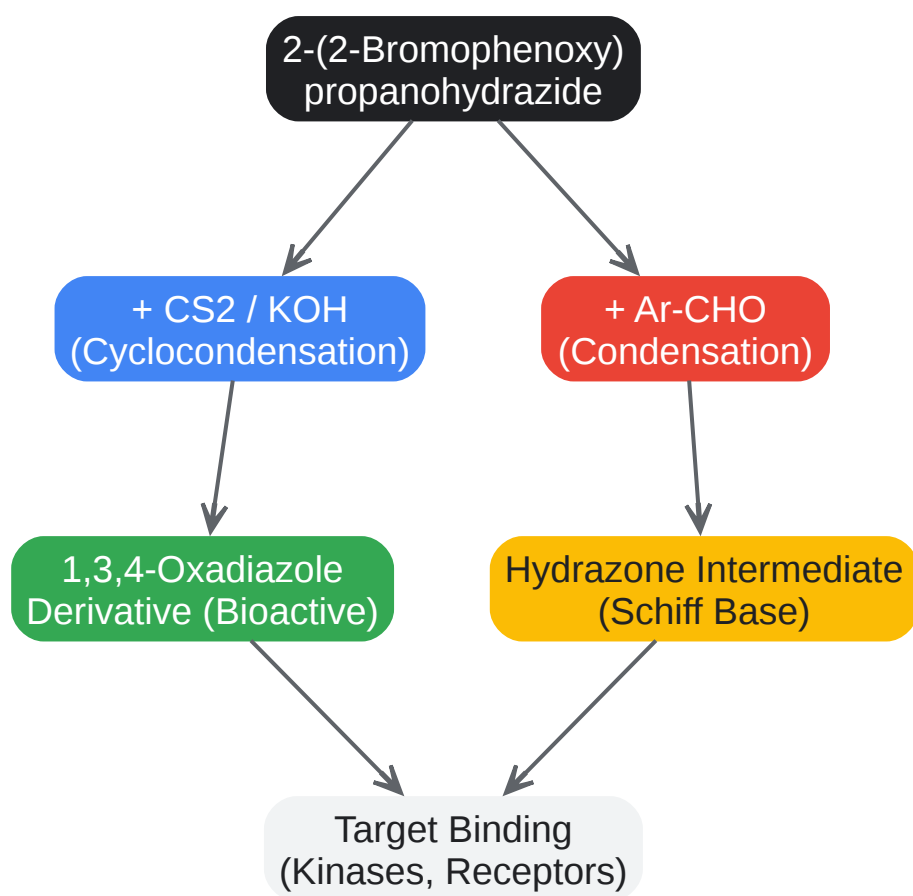
Caption: Multimodal analytical validation confirming the exact mass, formula, and structural integrity.

Downstream Application: Pharmacophore Generation

The primary utility of **2-(2-Bromophenoxy)propanohydrazide** is its conversion into privileged heterocyclic scaffolds.

By reacting the hydrazide with carbon disulfide (CS₂) in the presence of potassium hydroxide, it undergoes cyclocondensation to form a 1,3,4-oxadiazole-2-thiol derivative. Alternatively,

condensation with aromatic aldehydes yields Schiff bases (hydrazones), which can be further cyclized into azetidinones or thiazolidinones. These heterocycles are highly sought after in antibacterial, antifungal, and anticancer drug discovery programs[2].



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Caption: Downstream transformation of the hydrazide intermediate into bioactive heterocycles.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 2759489, N-Isopropyl 4-bromo-2-nitroaniline" (Referenced for exact mass and isotopic validation of C₉H₁₁BrN₂O₂ isomers). PubChem. Available at:[\[Link\]](#)

- Sujatha, K., et al. "Synthetic Studies on 3-Aryloxyethyl-4-arylidene amino-5-mercapto-1,2,4-triazoles and Biological Evaluation as Antifungal and Antibacterial Agents." ResearchGate. Available at:[\[Link\]](#)
- Shinde, S.A., et al. "Innovative Research in Physical, Chemical & Life Sciences: General procedure for the synthesis of methyl aryloxypropanohydrazide." M.H. Shinde Mahavidyalaya. Available at:[\[Link\]](#)

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Sources

- [1. N-Isopropyl 4-bromo-2-nitroaniline | C₉H₁₁BrN₂O₂ | CID 2759489 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. mhstcollege.in \[mhstcollege.in\]](#)
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